

Technical Support Center: High-Resolution NMR Analysis of Pomolic Acid

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Compound of Interest

Compound Name: *Pomolic acid*

Cat. No.: *B8072975*

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Status: Operational Ticket ID: PA-NMR-ISO-001 Assigned Specialist: Senior Application Scientist, Structural Elucidation Unit

Introduction: The "Blob" Problem in Triterpenoid NMR

Welcome to the Technical Support Center. You are likely here because your ^1H NMR spectrum of **Pomolic Acid** (PA) shows a crowded "aliphatic blob" between 0.7 and 1.6 ppm, or you are struggling to differentiate it from its structural isomers: Ursolic Acid (UA), Oleanolic Acid (OA), or Corosolic Acid.

Pomolic acid (

-dihydroxy-urs-12-en-28-oic acid) presents a unique challenge: the ursane skeleton is rigid, and the critical distinguishing feature—the C-19 hydroxyl group—is buried in a sterically crowded E-ring. This guide provides a self-validating workflow to resolve these isomers using solvent-induced shifts and specific spin-coupling diagnostics.

Module 1: Solvent Selection & The "Methyl Hump"

Issue:

"I ran my sample in Chloroform-d (), and I cannot integrate the methyl signals. They are all overlapping."

Root Cause Analysis:

Triterpenoids like **Pomolic Acid** possess seven methyl groups.^[1] In non-polar solvents like , these methyls resonate within a narrow window (0.7–1.1 ppm), leading to severe overlap.^[1] Furthermore, the hydroxyl protons at C-3 and C-19 often broaden or exchange, disappearing from the spectrum.

Solution: The Pyridine Shift Protocol

Switching to Pyridine-d₅ is not just about solubility; it is a spectral resolution tool.^[1] The aromatic ring current of pyridine induces a solvent shift (ASIS) that differentially affects methyl groups based on their spatial proximity to the hydroxyl groups (C-3 and C-19).

Protocol: Pyridine-d₅ Dissolution

- **Dry the Sample:** Ensure your isolate is completely free of residual solvents (MeOH/EtOAc), which can obscure the aliphatic region. Lyophilize for 4 hours.
- **Solvent:** Dissolve 5–10 mg of sample in 0.6 mL of Pyridine-d₅ (99.8% D).
- **Temperature:** Acquire spectra at 298 K. If OH signals are broad, elevate to 313 K to sharpen exchangeable protons.^[1]

Data Comparison: CDCl₃ vs. Pyridine-d₅

Feature	Chloroform-d ()	Pyridine-d5 ()	Advantage
Methyl Dispersion	0.75 – 1.10 ppm (Crowded)	0.80 – 1.60 ppm (Resolved)	Allows integration of individual singlets.
OH Signals	Often invisible/broad	Sharp singlets (3-5 ppm)	Confirms presence of C-19 OH.
H-18 Signal	Obscured by methylene envelope	Distinct singlet 2.5-2.7 ppm	Critical Diagnostic (See Module 2)

Module 2: The Isomer Check (Ursolic vs. Pomolic)

Issue:

"My mass spec shows

472 (Ursolic + O) or similar. Is this **Pomolic Acid** or an oxidation byproduct of Ursolic Acid?"

Diagnostic Logic:

The structural difference between Ursolic Acid (UA) and **Pomolic Acid** (PA) is the substitution at C-19.

- Ursolic Acid: C-19 is a methine ().^[1]
- **Pomolic Acid**: C-19 is a quaternary carbon with a hydroxyl group ().

This substitution breaks the spin system in the E-ring, creating a "smoking gun" signal in the ¹H NMR.

The "H-18 Singlet" Rule

In Ursolic Acid, the proton at C-18 () couples with the proton at C-19 (), resulting in a doublet (Hz). In **Pomolic Acid**, C-19 has no proton.^[1] Therefore, H-18 appears as a sharp singlet ().^[1]

Experimental Validation Step:

Zoom into the region 2.5 – 2.7 ppm (in Pyridine-d5).

Compound	H-18 Multiplicity	C-19 Shift (13C)	C-12 Olefin Shift
Ursolic Acid	Doublet ()	39.0 ppm ()	125.0 ppm
Pomolic Acid	Singlet ()	72-73 ppm ()	127-128 ppm

“

*Technical Note: The C-12 olefinic proton also shifts slightly downfield in **Pomolic acid** due to the through-space effect of the 19-OH group, but the H-18 singlet is the definitive marker.*

Module 3: Stereochemical Confirmation (19 vs. 19)

Issue:

"I have the 19-OH group, but is it the alpha () or beta ()

) epimer?"

Root Cause:

Natural **Pomolic acid** is

-hydroxy.^[1] Synthetic or rare natural isomers might be

.^[1] The stereochemistry determines the spatial orientation of the methyl groups (C-29 and C-30).

Solution: NOESY/ROESY Correlation

You must map the Through-Space (dipolar) couplings.^[1]

Workflow:

- Run a NOESY (Nuclear Overhauser Effect Spectroscopy) experiment.
 - Mixing time: 500 ms.^[1]
- Target: Look for correlations with the H-18 singlet.

Interpretation Guide:

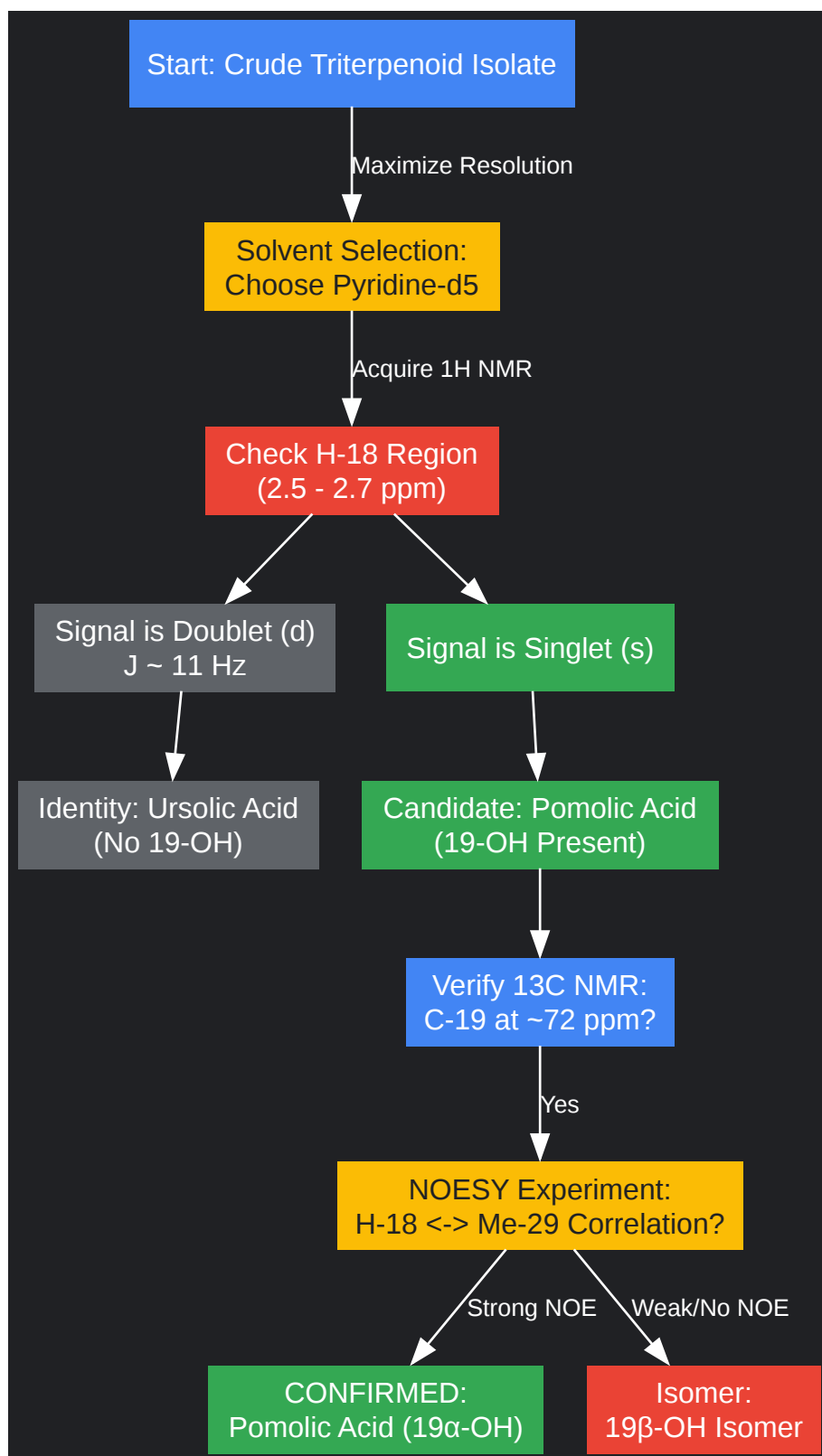
- 19
 - OH (**Pomolic Acid**): The hydroxyl is (down). The C-29 methyl is usually (up). H-18 is (up).^[1]
 - Key NOE: Strong correlation between H-18 and Me-29 (since both are on the -face).
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 - OH (Allopomolic): The hydroxyl is

(up).

- Key NOE: Weak or absent correlation between H-18 and the C-19 methyls due to steric crowding of the OH group on the same face.

Visualizing the Workflow

The following diagram illustrates the logical decision tree for isolating and verifying **Pomolic Acid** using NMR.



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Caption: Decision matrix for the structural elucidation of **Pomolic Acid**, highlighting the critical H-18 multiplicity checkpoint.

Frequently Asked Questions (FAQs)

Q1: I see a small doublet near my H-18 singlet. Is my sample impure?

- Answer: Likely, yes.^[1] This is often residual Ursolic Acid.^[1] Because they co-elute on C18 HPLC columns, separation requires careful gradient optimization (e.g., MeOH:H2O with 0.1% Formic Acid).^[1] The doublet belongs to the H-18 of the Ursolic contaminant.

Q2: How do I distinguish **Pomolic Acid** from Tormentic Acid?

- Answer: Tormentic acid is
-hydroxy-**pomolic acid**.
 - Check: Look at the H-2 region (3.0-4.0 ppm).
 - Pomolic: Methylene protons at C-2 (multiplet).^[1]
 - Tormentic: A methine proton at C-2 (usually a ddd or broad singlet depending on stereochemistry) and an additional OH signal.

Q3: Can I use DMSO-d6 instead of Pyridine-d5?

- Answer: You can, but it is suboptimal. DMSO is viscous, which broadens lines, and it does not offer the same magnetic anisotropy (ASIS effect) as pyridine to separate the methyl signals. For publication-quality data of triterpenoids, Pyridine-d5 is the gold standard.

References

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- NMR Solvent Effects: Babij, N. R., et al. (2016).^{[1][4]} NMR Chemical Shifts of Trace Impurities: Industrially Preferred Solvents. Essential for identifying residual solvent peaks that may overlap with triterpenoid methyls.^{[1] 5[1][3][6][7]}
- Differentiation of Ursolic/Oleanolic Acids: Guenda, H., et al. (2019).^[1] Identification and Quantitation of Ursolic and Oleanolic Acids... Using ¹³C and ¹H-NMR Spectroscopy. Provides the comparative basis for the H-18 doublet/singlet rule. ^{7[1][3][7]}

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